

Triamylamine stability and storage conditions

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Compound Focus: Triamylamine

CAS No.: 621-77-2

Cat. No.: S702404

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Chemical Properties and Identification

The table below summarizes the key identifiers and physical properties of **triamylamine** as found in the search results.

Property	Details
CAS RN	621-77-2 [1] [2]
Molecular Formula	C ₁₅ H ₃₃ N [1] [2]
Molecular Weight	227.44 g/mol [1] [2]
Appearance	Clear, colorless to light yellow or light orange liquid [1] [2]
Odor	Amine-like [2]
Physical State (20°C)	Liquid [1]
Boiling Point	464 to 473 °F (240 to 245 °C) at 760 mmHg [2]
Specific Gravity	0.79 [1] / 0.7907 at 68°F (20°C) [2]
Refractive Index	1.44 [1]

Property	Details
Flash Point	91 °C (196 °F) [1] / 215°F (102°C) [2]
Water Solubility	Insoluble [1] [2]
Solubility in other solvents	Soluble in Acetone, Ether, Ethanol; Insoluble in Methanol [1]

Hazards and Incompatibilities

Understanding the compound's reactivity profile is crucial for ensuring stability during storage and handling.

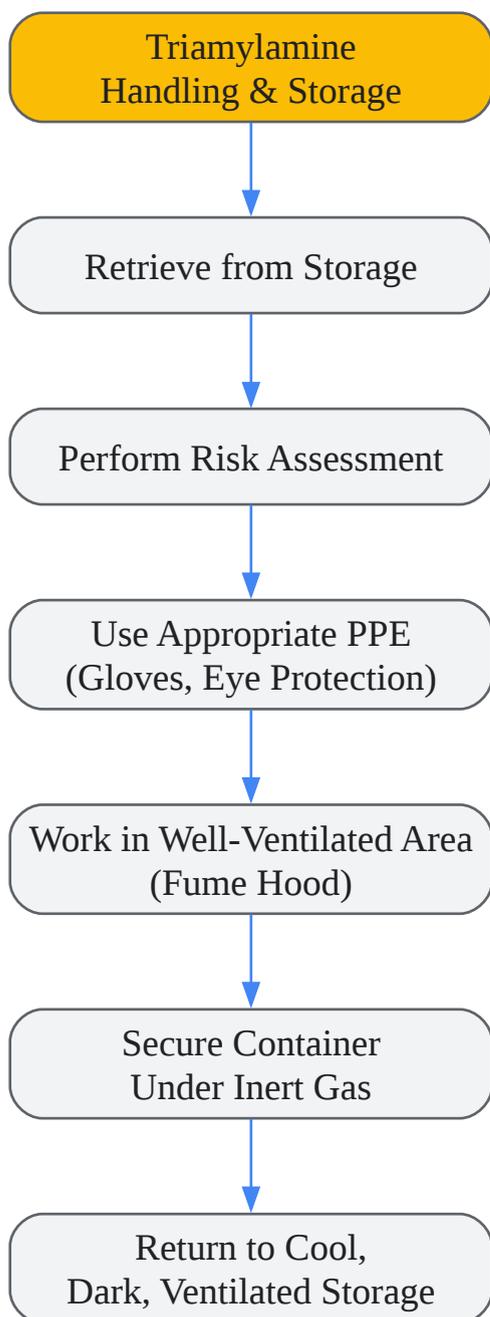
Aspect	Details
Hazard Statements	H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage), H411 (Toxic to aquatic life with long lasting effects), H227 (Combustible liquid) [1]
Reactivity Alerts	Neutralizes acids in exothermic reactions to form salts plus water [2].
Incompatible Materials	Reacts with oxidizing agents . May be incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides. May generate flammable hydrogen gas with strong reducing agents, such as hydrides [2].
Recommended Absorbents	Use caution with Mineral-Based & Clay-Based Absorbents [2].

Storage and Handling Conditions

The following table outlines the critical storage conditions required to maintain the stability of **triamylamine**.

Parameter	Recommended Condition
Storage Temperature	Room Temperature (Recommended in a cool and dark place, <15°C) [1]
Protection from Air	Store under inert gas [1]. Keep container tightly closed under an inert atmosphere [2].
Protection from Light	Recommended to store in a dark place [1]. You should protect this chemical from exposure to light [2].
Other Precautions	Store locked up [1]. Store in a well-ventilated place [1].

The workflow for handling and storing **triamylamine** can be summarized as follows:



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First Aid and Spill Response

For your safety protocols, here are the recommended first aid and spill response measures.

Exposure Route	First Aid Measures
Ingestion	Do NOT induce vomiting. Rinse mouth. Immediately call a poison center or doctor [1] [2].
Skin Contact	Take off contaminated clothing immediately. Wash skin thoroughly with soap and water [1] [2].
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present. Continue rinsing. Immediately call a poison center or doctor [1] [2].
Inhalation	Remove person to fresh air. Immediately call a poison center or doctor [1] [2].
Spill Response	Wear appropriate protective clothing. Use absorbent paper to pick up liquid. Seal contaminated material in a vapor-tight plastic bag for disposal. Solvent wash all contaminated surfaces with alcohol followed by soap and water [2].

Guidance for Further Research

The available data provides a solid foundation for safe handling but lacks the depth for a full technical guide.

To gather the information you need, I suggest:

- **Consulting Specialized Databases:** Search platforms like **SciFinder**, **Reaxys**, or **PubMed** for scientific journal articles that contain specific stability studies, degradation kinetics, or compatibility experiments involving **triethylamine**.
- **Contacting Manufacturers Directly:** Suppliers like **TCI Chemicals** [1] may have additional technical bulletins or data sheets upon request.
- **Broadening the Search:** Consider searching for analogs like **trialkylamines** or **tertiary amines** to find general stability data that can be extrapolated, though with caution.

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References

1. 621-77-2 | Tokyo Triamylamine Industry (India) Pvt. Ltd. Chemical [tcichemicals.com]

2. TRI-N-AMYLAMINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]

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